

An In-depth Technical Guide to trans-4-Methylcyclohexanamine Hydrochloride

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Compound of Interest

Compound Name: *trans-4-Methylcyclohexanamine hydrochloride*

CAS No.: 33483-65-7

Cat. No.: B1317747

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For Researchers, Scientists, and Drug Development Professionals

Introduction

trans-4-Methylcyclohexanamine hydrochloride (CAS Number: 33483-65-7) is a pivotal chemical intermediate with significant applications in the pharmaceutical and specialty chemical industries.^[1] This white to off-white crystalline solid is a derivative of cyclohexylamine, distinguished by a methyl group at the fourth position of the cyclohexane ring in a trans configuration relative to the amine group.^{[2][3]} Its hydrochloride salt form enhances stability and solubility in polar solvents, making it a versatile building block in complex organic synthesis.^[2] This guide provides a comprehensive overview of its chemical properties, synthesis, analytical characterization, applications, and safety protocols, tailored for professionals in research and development.

Physicochemical Properties

The distinct stereochemistry of **trans-4-Methylcyclohexanamine hydrochloride** dictates its physical and chemical behavior, which is crucial for its application in stereoselective synthesis.

Property	Value	References
CAS Number	33483-65-7	[4][5]
Molecular Formula	C ₇ H ₁₅ N·HCl	[6]
Molecular Weight	149.66 g/mol	[6][7]
Appearance	White to off-white crystalline powder or flakes	[2][3]
Melting Point	Approximately 260°C	[3]
Boiling Point	195.9°C at 760 mmHg (for the free base)	[3]
Solubility	Soluble in water	[2]
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container, away from incompatible substances and ignition sources. Recommended to be sealed in dry, room temperature conditions.	[2][4]

Synthesis and Manufacturing

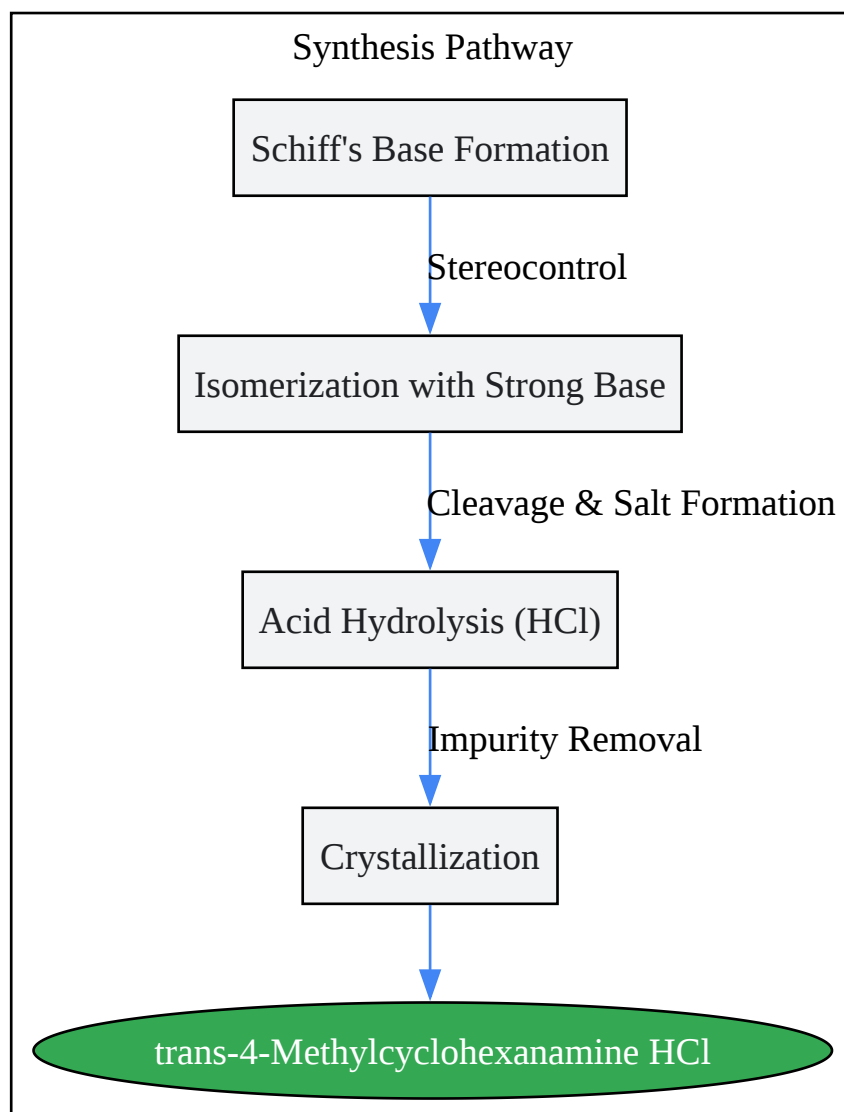
The synthesis of **trans-4-Methylcyclohexanamine hydrochloride** with high stereochemical purity is critical for its primary applications, particularly in the pharmaceutical sector. Several synthetic routes have been developed, often focusing on stereoselective control to maximize the yield of the desired trans-isomer.

A prevalent industrial method involves the catalytic hydrogenation of p-methylaniline or related precursors, followed by separation of the cis and trans isomers and subsequent salt formation with hydrochloric acid.[2]

Another sophisticated approach involves a multi-step process that ensures high stereoselectivity:[5][8]

- Formation of a Schiff's Base: An appropriate starting material is reacted to form a Schiff's base.
- Isomerization: The Schiff's base undergoes isomerization using a strong base in a suitable solvent (e.g., aliphatic ethers, cyclic ethers, or dialkylsulfoxides) to favor the formation of the trans-isomer precursor.[\[8\]](#)
- Acid Hydrolysis: The resulting isomeric compound is subjected to acid hydrolysis with a mineral acid, such as hydrochloric acid, to yield the hydrochloride salt of trans-4-methylcyclohexylamine.[\[5\]](#)[\[8\]](#)
- Purification: The final product can be further purified by crystallization from solvents like C1-C5 alcohols or their esters to achieve high purity.[\[8\]](#)

A patented method also describes the synthesis starting from an anti-mixture of 4-methylcyclohexylamine, which is then subjected to acidification to separate the cis and trans isomers as their hydrochloride salts.[\[9\]](#)



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Caption: Generalized synthetic workflow for **trans-4-Methylcyclohexanamine hydrochloride**.

Analytical Characterization

Ensuring the purity and stereochemical integrity of **trans-4-Methylcyclohexanamine hydrochloride** is paramount. A combination of chromatographic and spectroscopic techniques is typically employed for its analysis.

- Gas Chromatography (GC): GC is a standard method to assess the purity of the compound and to determine the ratio of cis to trans isomers. A purity of 98% or higher is often specified

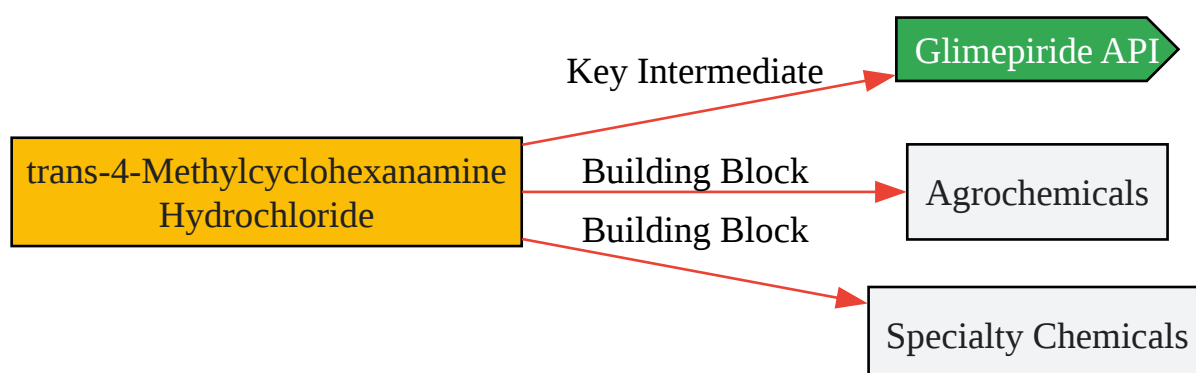
for commercial grades.[4]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H NMR and ^{13}C NMR are used to confirm the molecular structure and the stereochemistry of the methyl and amine groups on the cyclohexane ring.[10]
- High-Performance Liquid Chromatography (HPLC): HPLC is another powerful technique for purity assessment, especially for non-volatile impurities.[5]
- Mass Spectrometry (MS): MS is used to confirm the molecular weight of the compound.[10]
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the characteristic functional groups present in the molecule.[10]

Key Applications in Research and Drug Development

The primary and most significant application of **trans-4-Methylcyclohexanamine hydrochloride** is as a crucial intermediate in the synthesis of Glimepiride.[1] Glimepiride is a third-generation sulfonylurea drug used to treat type 2 diabetes mellitus. The specific trans-conformation of the methylcyclohexylamine moiety is essential for the pharmacological activity and safety profile of the final active pharmaceutical ingredient (API).[1]

Beyond its role in Glimepiride synthesis, this compound also serves as a versatile building block in the development of other specialty chemicals and agrochemicals, where the cyclohexylamine scaffold is a desired structural motif.[1][2]



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Caption: Major application areas for **trans-4-Methylcyclohexanamine hydrochloride**.

Safety, Handling, and Storage

As with any chemical reagent, proper safety protocols must be strictly followed when handling **trans-4-Methylcyclohexanamine hydrochloride**. The compound is classified as causing severe skin burns and serious eye damage.[4]

Personal Protective Equipment (PPE)

- Eye Protection: Chemical splash-resistant safety glasses or goggles with side protection are mandatory.[4]
- Hand Protection: Wear suitable protective gloves.[4]
- Skin and Body Protection: Appropriate protective clothing should be worn to prevent skin contact.[4]
- Respiratory Protection: Use only with adequate ventilation. If dust is generated, a NIOSH-approved respirator should be used.[4]

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4][11]
- Skin Contact: Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[4]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[4][11]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4]

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[4][11]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[4]

Conclusion

trans-4-Methylcyclohexanamine hydrochloride is a chemical intermediate of significant industrial importance, primarily driven by its indispensable role in the synthesis of the antidiabetic drug Glimepiride. A thorough understanding of its physicochemical properties, synthesis, and handling requirements is essential for its safe and effective use in research and manufacturing. The stereospecificity of this compound underscores the broader importance of stereochemistry in modern drug development and organic synthesis.

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